An In-depth Technical Guide to 4-Isopropoxy-2-methylbenzaldehyde

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Compound of Interest

Compound Name:	*4-Isopropoxy-2-methylbenzaldehyde*
CAS No.:	*86786-25-6*
Cat. No.:	*B1315505*

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Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Isopropoxy-2-methylbenzaldehyde**, a substituted aromatic aldehyde of interest in organic synthesis and medicinal chemistry. Due to the limited availability of specific experimental data for this compound, this document integrates established knowledge of related chemical structures to offer predictive insights and practical guidance.

Chemical Identity and Nomenclature

The precise identification of a chemical entity is fundamental to all scientific research. **4-Isopropoxy-2-methylbenzaldehyde** is systematically named according to IUPAC nomenclature, which provides an unambiguous descriptor of its molecular structure.

- IUPAC Name: **4-Isopropoxy-2-methylbenzaldehyde**[1]

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- CAS Number: 86786-25-6[1]
- Molecular Formula: $C_{11}H_{14}O_2$[1]
- Molecular Weight: 178.23 g/mol [1]

Synonyms: While no widely recognized common synonyms or trade names for this specific molecule are documented, systematic variations may be encountered in literature and chemical catalogs. These can include:

- 2-Methyl-4-(1-methylethoxy)benzaldehyde
- 4-(Propan-2-yloxy)-2-methylbenzaldehyde

The structural relationship between the IUPAC name and the molecule is depicted in the following diagram:

Caption: Molecular structure of **4-Isopropoxy-2-methylbenzaldehyde**.

Physicochemical Properties

While specific, experimentally determined physicochemical properties for **4-Isopropoxy-2-methylbenzaldehyde** are not readily available in peer-reviewed literature, we can infer its likely characteristics based on its structure and data from analogous compounds such as 4-isopropoxybenzaldehyde and 4-isopropyl-2-methylbenzaldehyde.

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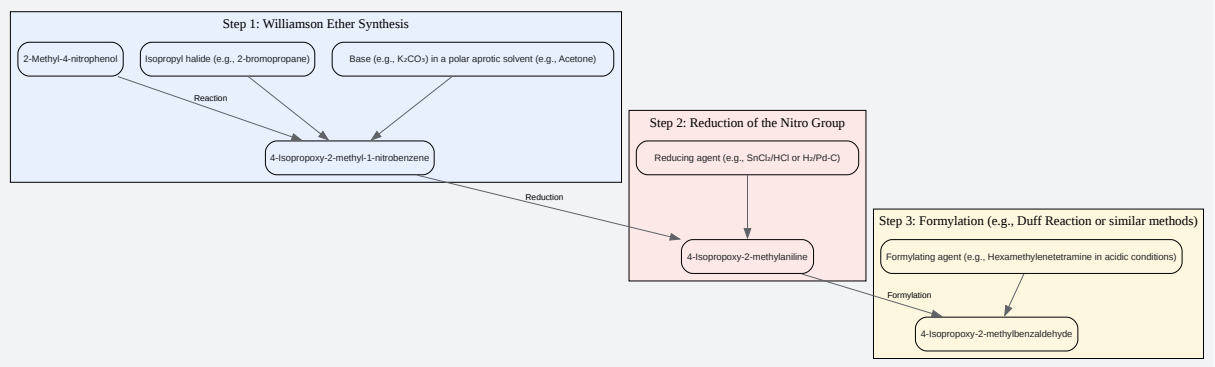
Property	Predicted Value/Information	Basis for Prediction/Analogy
Appearance	Colorless to pale yellow liquid	Based on the typical appearance of substituted benzaldehydes.
Odor	Likely a characteristic aromatic, possibly fruity or almond-like scent	Benzaldehydes are known for their distinct odors.
Boiling Point	Estimated to be in the range of 220-250 °C at atmospheric pressure	Based on boiling points of similar molecular weight benzaldehydes.
Solubility	Likely soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone) and poorly soluble in water	The aromatic ring and isopropoxy group confer lipophilicity.
Stability	Expected to be stable under standard conditions. May be sensitive to air and light, leading to oxidation of the aldehyde group to a carboxylic acid.	A common characteristic of aldehydes.

Synthesis and Experimental Protocols

A definitive, published synthesis protocol specifically for **4-Isopropoxy-2-methylbenzaldehyde** is not currently available. However, a plausible and efficient synthetic route can be designed based on well-established organic chemistry reactions for the synthesis of substituted benzaldehydes. A common and effective method would be the Williamson ether synthesis followed by formylation of the resulting ether.

Proposed Synthetic Pathway:

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Caption: Proposed synthetic workflow for **4-Isopropoxy-2-methylbenzaldehyde**.

Generalized Experimental Protocol (Illustrative):

Step 1: Synthesis of 4-Isopropoxy-2-methyl-1-nitrobenzene

- To a solution of 2-methyl-4-nitrophenol (1.0 eq) in a suitable polar aprotic solvent (e.g., acetone or DMF), add a base such as anhydrous potassium carbonate (1.5-2.0 eq).
- To this stirred suspension, add an isopropyl halide, for instance, 2-bromopropane (1.2-1.5 eq), dropwise at room temperature.

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- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter to remove inorganic salts.
- Evaporate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Step 2: Synthesis of 4-Isopropoxy-2-methylaniline

- Dissolve the 4-Isopropoxy-2-methyl-1-nitrobenzene (1.0 eq) in a suitable solvent such as ethanol or ethyl acetate.
- For catalytic hydrogenation, add a catalyst, for example, 10% Palladium on carbon (Pd/C), and subject the mixture to a hydrogen atmosphere (using a balloon or a Parr hydrogenator) with vigorous stirring.
- Alternatively, for chemical reduction, dissolve the nitro compound in concentrated hydrochloric acid and add a solution of stannous chloride ($SnCl_2$) dihydrate (3-4 eq) portion-wise while cooling in an ice bath.
- After the reaction is complete (as monitored by TLC), neutralize the reaction mixture and extract the product with an organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate under reduced pressure to yield the aniline derivative.

Step 3: Synthesis of **4-Isopropoxy-2-methylbenzaldehyde**

- The formylation of the aniline can be achieved through various methods, such as the Duff reaction.
- In a typical Duff reaction, the 4-Isopropoxy-2-methylaniline (1.0 eq) is heated with hexamethylenetetramine (HMTA) (1.5-2.0 eq) in a solvent like glycerol or acetic acid.
- The reaction mixture is then hydrolyzed with an acid (e.g., HCl) to yield the aldehyde.

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- The product is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated.
- Purification of the final product, **4-Isopropoxy-2-methylbenzaldehyde**, is typically achieved by vacuum distillation or column chromatography.

Spectroscopic Data and Characterization

While a comprehensive set of published spectra for **4-Isopropoxy-2-methylbenzaldehyde** is not available, the expected spectroscopic features can be predicted based on its structure and comparison with analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the aldehyde proton, the methyl protons, and the isopropoxy group protons.
  - Aldehyde proton (-CHO): A singlet in the region of δ 9.5-10.5 ppm.
  - Aromatic protons: Three protons on the benzene ring, likely appearing as a set of a singlet and two doublets in the aromatic region (δ 6.5-8.0 ppm), with coupling constants characteristic of their substitution pattern.
  - Isopropoxy group (-OCH(CH_3)$_2$): A septet for the methine proton around δ 4.5-5.0 ppm and a doublet for the six equivalent methyl protons around δ 1.2-1.5 ppm.
  - Methyl group (-CH_3): A singlet for the three protons of the methyl group attached to the aromatic ring, likely in the region of δ 2.2-2.6 ppm.
- ^{13}C NMR: The carbon NMR spectrum would show signals for the carbonyl carbon, the aromatic carbons, and the aliphatic carbons of the methyl and isopropoxy groups.
  - Carbonyl carbon (C=O): A signal in the downfield region, typically δ 190-200 ppm.
  - Aromatic carbons: Six distinct signals in the region of δ 110-160 ppm.
  - Isopropoxy and Methyl carbons: Signals in the aliphatic region (δ 15-75 ppm).

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Infrared (IR) Spectroscopy:

The IR spectrum would be characterized by absorption bands corresponding to the key functional groups:

Wavenumber (cm^{-1})	Intensity	Assignment
~2975-2850	Medium	C-H stretching (aliphatic)
~2820 and ~2720	Medium	C-H stretching (aldehyde, Fermi doublet)
~1700-1680	Strong	C=O stretching (conjugated aldehyde)
~1600, ~1580, ~1500	Medium-Strong	C=C stretching (aromatic ring)
~1250-1200	Strong	C-O stretching (aryl ether)

Mass Spectrometry (MS):

In an electron ionization (EI) mass spectrum, the molecular ion peak ($[M]^+$) would be expected at an m/z corresponding to the molecular weight of 178.23. Common fragmentation patterns for benzaldehydes would likely be observed, including the loss of the formyl radical (-CHO) and fragmentation of the isopropoxy group.

Applications in Drug Development and Medicinal Chemistry

While there are no specific documented applications of **4-Isopropoxy-2-methylbenzaldehyde** in drug development, its structural motifs are present in various biologically active molecules. Aromatic aldehydes are versatile intermediates in the synthesis of a wide range of heterocyclic compounds that form the core of many pharmaceuticals.

The isopropoxy group can modulate the pharmacokinetic properties of a drug molecule, such as its lipophilicity, metabolic stability, and receptor binding affinity. The strategic placement of a methyl group on the aromatic ring can also influence the molecule's conformation and interaction with biological targets.

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Therefore, **4-Isopropoxy-2-methylbenzaldehyde** represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications in areas such as:

- Antimicrobial agents: Many benzaldehyde derivatives have shown antimicrobial activity.
- Anticancer agents: The benzaldehyde scaffold is found in some anticancer drugs, and its derivatives are a subject of ongoing research.
- Enzyme inhibitors: The aldehyde group can react with active site residues of certain enzymes, leading to their inhibition.

Safety and Handling

Specific toxicity data for **4-Isopropoxy-2-methylbenzaldehyde** is not available. Therefore, it should be handled with the care accorded to a chemical of unknown toxicity. The following precautions are based on the general hazards associated with aromatic aldehydes.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames. It may be light and air-sensitive, so storage in an amber bottle under an inert atmosphere (e.g., argon or nitrogen) is recommended.
- Toxicity: Aromatic aldehydes can be irritants to the skin, eyes, and respiratory tract. Ingestion may be harmful.

Conclusion

4-Isopropoxy-2-methylbenzaldehyde is a chemical compound with potential as a synthetic intermediate in various fields, particularly in the development of new pharmaceutical agents. While specific experimental data for this molecule is sparse, its chemical properties and reactivity can be reasonably predicted based on established chemical principles and data from

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analogous structures. Further research is warranted to fully characterize this compound and explore its potential applications.

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